

Spectroscopic Characterization of (S)-Cyclopropyl(phenyl)methanamine Salts: A Technical Comparison Guide

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Compound of Interest

Compound Name: (S)-cyclopropyl(phenyl)methanamine
CAS No.: 321863-61-0
Cat. No.: B3259653

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Executive Summary

(S)-Cyclopropyl(phenyl)methanamine (CAS: 321863-61-0) is a high-value chiral building block used in the synthesis of inhibitors for transporters and G-protein coupled receptors.^{[1][2]} Its rigid cyclopropyl moiety confers unique steric and electronic properties compared to standard benzylamines.^[2]

This guide compares the two most critical salt forms encountered during its development:

- The Hydrochloride (HCl) Salt: The industry standard for isolation, storage, and biological testing due to its high crystallinity and stability.^[2]
- The Tartrate Salt: The primary diastereomeric salt used for chiral resolution and enantiomeric purity determination.^[2]

Understanding the spectroscopic distinctions between these salts is vital for process control, ensuring that the "resolution" salt is fully converted to the "pharmaceutical" salt without residual resolving agent.^[2]

Salt Selection & Performance Comparison

The Hydrochloride Salt (The "Storage Standard")^[2]

- Role: Final product form, storage, biological assays.
- Key Attribute: Achiral counter-ion () results in a simplified NMR spectrum where enantiomers are magnetically equivalent.^{[1][2]}
- Performance:
 - Thermal Stability: High melting point (~232–237 °C) indicates a robust crystal lattice suitable for long-term storage.^{[1][2]}
 - Solubility: High water solubility; sparingly soluble in non-polar organics, facilitating purification by precipitation.^[2]

The L-Tartrate Salt (The "Resolution Standard")^{[1][2]}

- Role: Intermediate for chiral resolution (optical resolution) and absolute configuration determination.^{[1][2]}
- Key Attribute: Chiral counter-ion (L-Tartrate) creates a diastereomeric environment.^{[1][2]} This induces magnetic non-equivalence (anisochrony) in the NMR signals of the (R) and (S) amine enantiomers, allowing for "self-indicating" enantiomeric excess (ee) determination without chiral HPLC.^{[1][2]}
- Performance:
 - Crystallinity: Forms distinct prismatic crystals that allow for the physical separation of the (S)-amine-L-tartrate from the (R)-amine-L-tartrate.^{[1][2]}
 - Solubility: Differential solubility in methanol/ethanol is the mechanism of action for the resolution process.^[2]

Comparative Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Characterization

The most distinct difference lies in the chemical shifts of the benzylic proton (

-CH) and the cyclopropyl methine proton.[\[1\]](#)[\[2\]](#)

Feature	(S)-Amine · HCl	(S)-Amine [1] [2] [3] [4] [5] · L-Tartrate
Solvent	or	(Preferred for H-bonding)
-CH Proton	3.60 - 3.70 ppm (d)Appears as a sharp doublet. [1]	3.85 - 4.10 ppm (m)Shifted downfield due to H-bonding with tartrate carboxylates. [1] [2]
Cyclopropyl (-CH)	1.20 - 1.35 ppm (m)	1.10 - 1.25 ppm (m)Slight shielding observed. [1] [2]
Counter-ion Signals	None (Cl is silent). [1] [2]	4.30 ppm (s, 2H)Diagnostic singlet for Tartrate CH-OH protons. [1] [2]
Chiral Discrimination	None. Enantiomers overlap perfectly. [1] [2]	Distinct. If (R)-amine is present, the -CH signal may split or show a "shadow" peak ppm. [1] [2]

Infrared Spectroscopy (FT-IR)

- HCl Salt: Dominated by the broad ammonium band (stretch) at 2800–3000 and sharp aromatic overtones.[\[1\]](#)[\[2\]](#) The fingerprint region is clean.[\[2\]](#)

- Tartrate Salt: Shows additional strong carbonyl stretching bands () from the carboxylate groups at 1600–1700 and broad stretching from the tartrate hydroxyls, making the spectrum more complex.[\[1\]](#)[\[2\]](#)

Physical Properties Table[\[1\]](#)

Property	(S)-Cyclopropyl(phenyl)methanamine HCl	(S)-Cyclopropyl(phenyl)methanamine L-Tartrate
Physical Form	White Crystalline Powder	White to Off-White Prisms/Needles
Melting Point	232 - 237 °C (Decomposes)	160 - 180 °C (Varies by solvate)
Hygroscopicity	Low (Non-hygroscopic)	Moderate (Often forms hydrates)
Stoichiometry	1:1 (Amine : Cl)	Often 1:1 or 2:1 (Amine : Tartrate)

Experimental Protocols

Protocol: Salt Formation & Conversion

This workflow describes converting the crude free base into the Tartrate salt for purification, then to the HCl salt for final isolation.[\[2\]](#)

Step 1: Resolution/Purification (Tartrate Formation)[\[1\]](#)[\[2\]](#)

- Dissolve crude cyclopropyl(phenyl)methanamine (10 mmol) in Methanol (20 mL).
- In a separate flask, dissolve L-(+)-Tartaric acid (10 mmol) in Methanol (20 mL).
- Add the acid solution to the amine solution slowly at 60 °C.

- Allow to cool slowly to room temperature, then refrigerate at 4 °C for 12 hours.
- Filter the white crystals (The (S)-amine-L-tartrate diastereomer typically crystallizes out, while the (R)-isomer remains in solution).[1][2]
- Validation: Check MP. If <160 °C, recrystallize from MeOH.

Step 2: Free Basing

- Suspend the Tartrate salt in water.[2]
- Add 2M NaOH until pH > 12.
- Extract with Dichloromethane (DCM) (3 x 20 mL).
- Dry organic layer over
and evaporate to obtain the pure (S)-Free Base oil.[1][2]

Step 3: HCl Salt Formation

- Dissolve the (S)-Free Base in Diethyl Ether (Et₂O).[1][2]
- Cool to 0 °C in an ice bath.
- Add 2M HCl in Diethyl Ether dropwise. A heavy white precipitate will form immediately.[2]
- Stir for 30 minutes, filter, and wash with cold ether.
- Dry under vacuum to yield **(S)-cyclopropyl(phenyl)methanamine HCl**.[1][2]

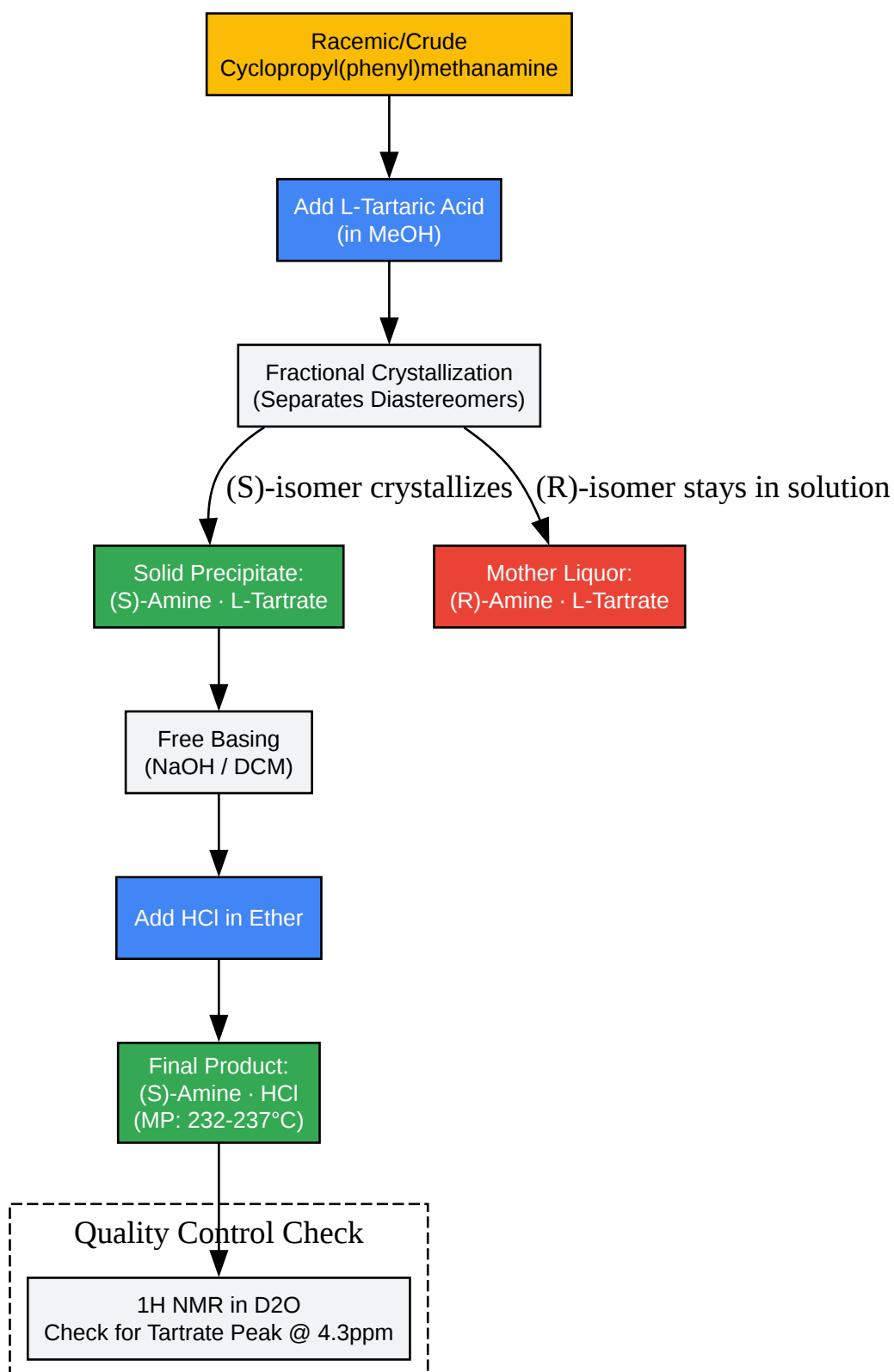
Protocol: Spectroscopic Purity Assay

Self-validating method to ensure no Tartrate remains in the final HCl product.[1][2]

- Sample Prep: Dissolve 10 mg of the final HCl salt in 0.6 mL
.
- Acquisition: Run a standard ¹H NMR (16 scans).

- Analysis:
 - Integrate the aromatic protons (5H, 7.3-7.5).[\[1\]](#)[\[2\]](#)
 - Check for the Tartrate Singlet at 4.3-4.5 ppm.[\[1\]](#)[\[2\]](#)
 - Pass Criteria: The integral at 4.3 must be < 1% relative to the single benzylic proton at 3.6.[\[2\]](#)

Workflow Visualization



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Figure 1: Purification and Salt Switching Workflow. This pathway ensures optical purity via the Tartrate salt before conversion to the stable HCl form.[2]

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